

physical and chemical properties of manganese acetate tetrahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Manganese acetate tetrahydrate

Cat. No.: B7854009

[Get Quote](#)

An In-depth Technical Guide to Manganese (II) Acetate Tetrahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of manganese (II) acetate tetrahydrate. It is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. The guide details its chemical structure, physical characteristics, and reactivity, supported by experimental protocols and data.

General and Physicochemical Properties

Manganese (II) acetate tetrahydrate is a pale pink crystalline solid.^{[1][2][3][4][5][6][7][8]} It is the tetrahydrate salt of manganese(II) and acetic acid. The compound is known by several names, including manganous acetate tetrahydrate and manganese diacetate tetrahydrate.^{[1][3][5]}

General Properties

A summary of the general properties is presented in the table below.

Property	Value
Chemical Formula	$\text{Mn}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$ [1] [3] [8] [9] or $\text{C}_4\text{H}_{14}\text{MnO}_8$ [2] [3]
IUPAC Name	manganese(2+);diacetate;tetrahydrate [2] [3]
CAS Number	6156-78-1 [1] [3] [8] [10]
Molar Mass	245.087 g/mol [1] , 245.09 g/mol [2] [3] [5] [6] [7] [8] [11] [12]
Appearance	Light pink/pale red crystalline solid/powder [1] [2] [3] [4] [5] [6] [7] [8] [10]
Crystal System	Monoclinic [9] [13] [14] [15]
Space Group	$P2_1/c$ [13] [14] [16]

Physical Properties

Quantitative physical data for manganese (II) acetate tetrahydrate are crucial for its application in various experimental settings.

Property	Value
Melting Point	80 °C (176 °F; 353 K) [1] [3] [9] [15] [17]
Decomposition Temp.	Dehydration begins at 80-120 °C [17] ; further decomposition occurs at >300 °C [18]
Density	1.59 g/cm ³ [1] , 1.589 g/mL at 25 °C [3] [6] [9] [10] [12] [16] [19]
pH	6.0 - 8.5 [8] ; ~7.0 in a 50 g/L aqueous solution at 20 °C [10] [18] [20]
Magnetic Susceptibility (χ)	+13,650·10 ⁻⁶ cm ³ /mol [1]

Solubility

The compound is soluble in water and various polar organic solvents.[\[1\]](#)[\[3\]](#)[\[10\]](#)[\[11\]](#)

Solvent	Solubility
Water	~700 g/L at 20 °C[1]; 64.5 g/100 g at 50 °C[15]
Methanol	Soluble[1][3][10][11][16]
Ethanol	Soluble[1][3][10][11][15][16]
Acetic Acid	Soluble[1][10][11][16]

Experimental Protocols

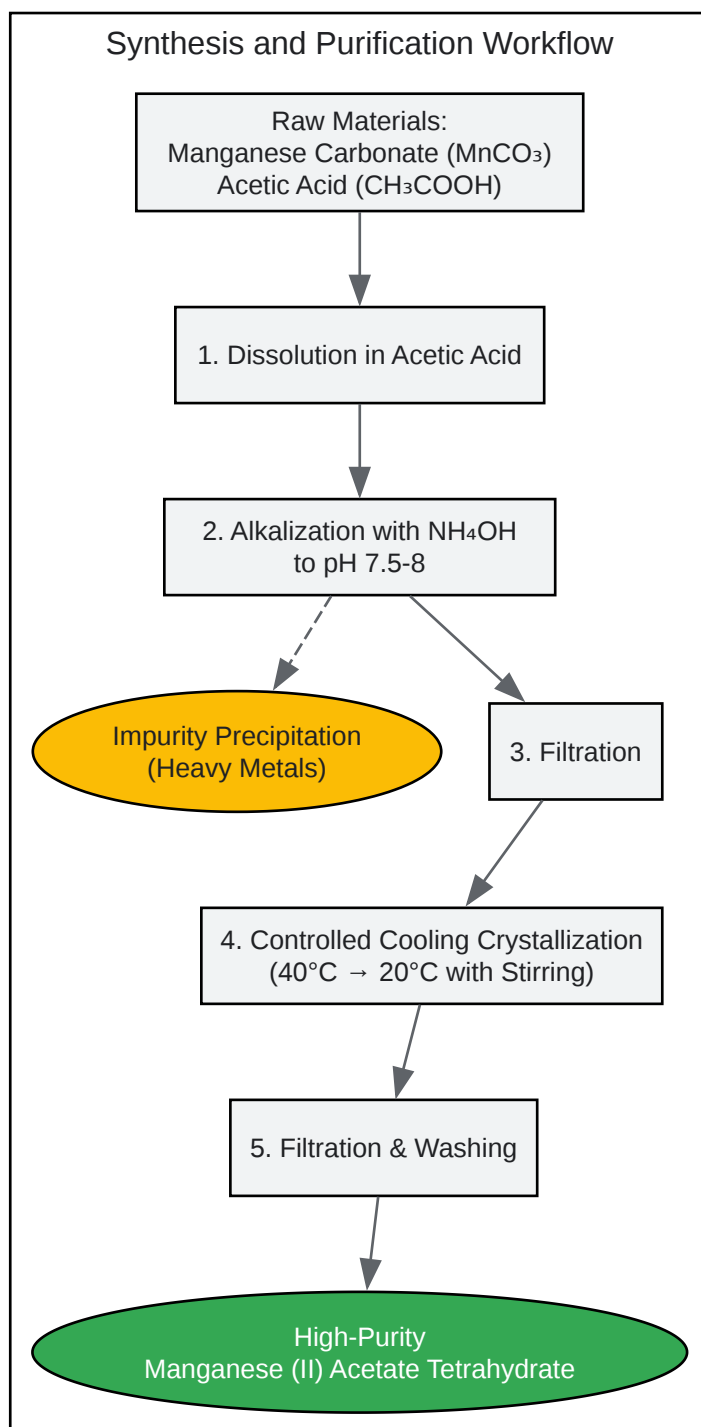
This section details methodologies for the synthesis, purification, and analysis of manganese (II) acetate tetrahydrate.

Synthesis and Purification

A common laboratory-scale synthesis involves the reaction of manganese (II) carbonate with acetic acid.[1][4][9] Reaction: $\text{MnCO}_3 + 2 \text{CH}_3\text{COOH} \rightarrow \text{Mn}(\text{CH}_3\text{COO})_2 + \text{H}_2\text{O} + \text{CO}_2$ [1][9]

Detailed Purification Protocol: A method for obtaining high-purity manganese (II) acetate tetrahydrate involves the following steps[21]:

- **Dissolution:** Manganese carbonate is dissolved in acetic acid.
- **Impurity Precipitation:** The resulting solution is alkalized with aqueous ammonia to a pH of 7.5–8. This step precipitates heavy metal impurities.
- **Filtration:** The solution is filtered to remove the precipitated impurities.
- **Controlled Crystallization:** The purified solution undergoes crystallization via controlled cooling from 40 °C to 20 °C, accompanied by intense stirring to ensure uniform crystal growth.
- **Washing:** The crystalline precipitate is filtered and washed with a pure, saturated manganese acetate solution.
- **Drying:** The final product is dried to yield high-purity $\text{Mn}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$.



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for manganese (II) acetate tetrahydrate.

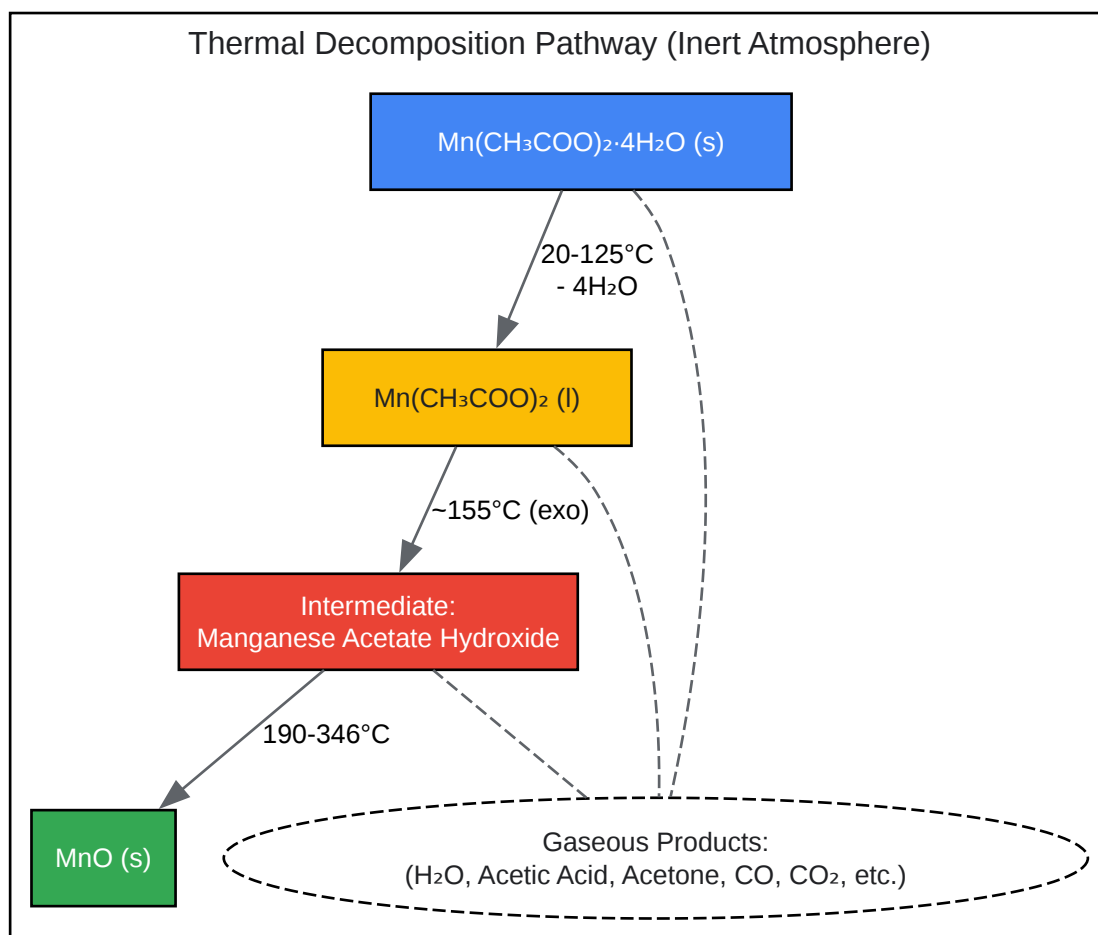
Thermal Analysis (TGA/DSC)

The thermal decomposition of manganese (II) acetate tetrahydrate has been studied using thermogravimetry (TG), differential thermal analysis (DTA), and differential scanning calorimetry (DSC).[22][23] The process occurs in distinct stages when heated in an inert atmosphere.

Methodology: Non-isothermal analysis is performed by heating the sample from ambient temperature to approximately 500 °C at a constant ramp rate (e.g., 5 °C/min) under a controlled atmosphere (e.g., nitrogen).[23]

Decomposition Pathway:

- Stage 1 (Dehydration): Occurs between 20 °C and 125 °C, corresponding to the loss of four water molecules of hydration.[23] This process involves two overlapping steps.[22][23]
- Stage 2 (Melting and Intermediate Formation): The first dehydration step is followed by melting at approximately 120 °C.[22] An exothermic process around 155 °C suggests the formation of a manganese acetate hydroxide intermediate.[22][23]
- Stage 3 (Decomposition): Between 190 °C and 346 °C, the anhydrous salt decomposes.[23]
- Final Residue: In an inert (N₂) or reducing (H₂) atmosphere, the final solid product is manganese (II) oxide (MnO). In an oxidizing atmosphere (air), it is manganese (II,III) oxide (Mn₃O₄).[22][23]
- Gaseous Products: The decomposition releases a mixture of volatile compounds, including acetone, acetic acid, CO, CO₂, and trace amounts of acetaldehyde, methane, and isobutene. [22][23]



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of manganese (II) acetate tetrahydrate.

Spectroscopic Analysis (FTIR)

Fourier-transform infrared (FTIR) spectroscopy is a valuable tool for characterizing manganese (II) acetate tetrahydrate and its decomposition products.

Methodology: Spectra are typically recorded using the KBr-pellet technique.^[2] The sample is finely ground with potassium bromide and pressed into a transparent disk for analysis.

Spectral Features:

- The FTIR spectrum of the parent compound shows characteristic absorption bands for the acetate group and water of hydration.

- During thermal decomposition, changes in the spectrum can be monitored. For example, the bands corresponding to water molecules will disappear upon dehydration.
- The formation of manganese oxide as the final product is confirmed by the appearance of characteristic O-Mn-O stretching vibration bands in the 400–750 cm^{-1} region.[24]

Applications in Research and Development

Manganese (II) acetate tetrahydrate is a versatile compound with numerous applications in industrial and research settings.

- **Catalysis:** It serves as an oxidation catalyst in organic synthesis, such as in the production of polyesters and paints.[3][4][11][25]
- **Materials Science:** It is a common precursor for synthesizing various manganese-based materials, including manganese oxides (e.g., MnO_2 , Mn_3O_4) used in batteries, catalysts, and ceramics.[5][26]
- **Biochemical Research:** In biological systems, it serves as a source of manganese ions (Mn^{2+}), which are essential cofactors for numerous enzymes. This makes it useful for studying metabolic pathways and enzyme kinetics.[26]
- **Drug Development and Pharmaceuticals:** The compound is explored for its potential in pharmaceutical formulations, particularly for treating conditions related to manganese deficiency.[5][7][26] It can also be used as a reagent or intermediate in the synthesis of active pharmaceutical ingredients.[7]
- **Other Uses:** It is also employed as a mordant in the textile industry for dyeing, a drier for paints and varnishes, and as a micronutrient in fertilizers for agriculture.[3][11][25][26]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Manganese(II) acetate - Wikipedia [en.wikipedia.org]
- 2. Manganese acetate tetrahydrate | C₄H₁₄MnO₈ | CID 93021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Manganese(II) acetate tetrahydrate, Mn 22% (typical) | Fisher Scientific [fishersci.ca]
- 4. Manganese(II) acetate tetrahydrate - Manganese acetate formula [ceramic-glazes.com]
- 5. chemimpex.com [chemimpex.com]
- 6. americanelements.com [americanelements.com]
- 7. Manganese Acetate – High-Purity Catalyst & Industrial Chemical Compound_Food minerals_Food additives_Product_Jiangsu Khonor Chemicals Co. , Limited [khonorchem.com]
- 8. Manganese Acetate Tetrahydrate - Manganese Acetate Tetrahydrate (Extra Pure) Manufacturer from Mumbai [m.avachemicals.net]
- 9. Manganese(II) acetate - Crystal growing [en.crystals.info]
- 10. chembk.com [chembk.com]
- 11. Manganese(II) acetate tetrahydrate, Mn 22% (typical) 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.at]
- 12. chemicalpoint.eu [chemicalpoint.eu]
- 13. [PDF] Crystal structure of manganese acetate tetrahydrate | Semantic Scholar [semanticscholar.org]
- 14. scispace.com [scispace.com]
- 15. manganese(II) acetate tetrahydrate [chemister.ru]
- 16. MANGANESE(II) ACETATE TETRAHYDRATE | 6156-78-1 [chemicalbook.com]
- 17. Manganese(II) Acetate Tetrahydrate [benchchem.com]
- 18. carlroth.com:443 [carlroth.com:443]
- 19. MANGANESE(II) ACETATE TETRAHYDRATE CAS#: 6156-78-1 [m.chemicalbook.com]
- 20. merckmillipore.com [merckmillipore.com]
- 21. sibran.ru [sibran.ru]
- 22. researchgate.net [researchgate.net]
- 23. 2024.sci-hub.se [2024.sci-hub.se]
- 24. researchgate.net [researchgate.net]

- 25. elemtrade.com [elemtrade.com]
- 26. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [physical and chemical properties of manganese acetate tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7854009#physical-and-chemical-properties-of-manganese-acetate-tetrahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com